

Personal Protective Equipment & Handling Guide: Sodium (S)-2-hydroxy-4-methylvalerate

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Compound of Interest

Compound Name: Sodium (S)-2-hydroxy-4-methylvalerate

CAS No.: 54641-21-3

Cat. No.: B14637578

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Compound Profile & Risk Assessment

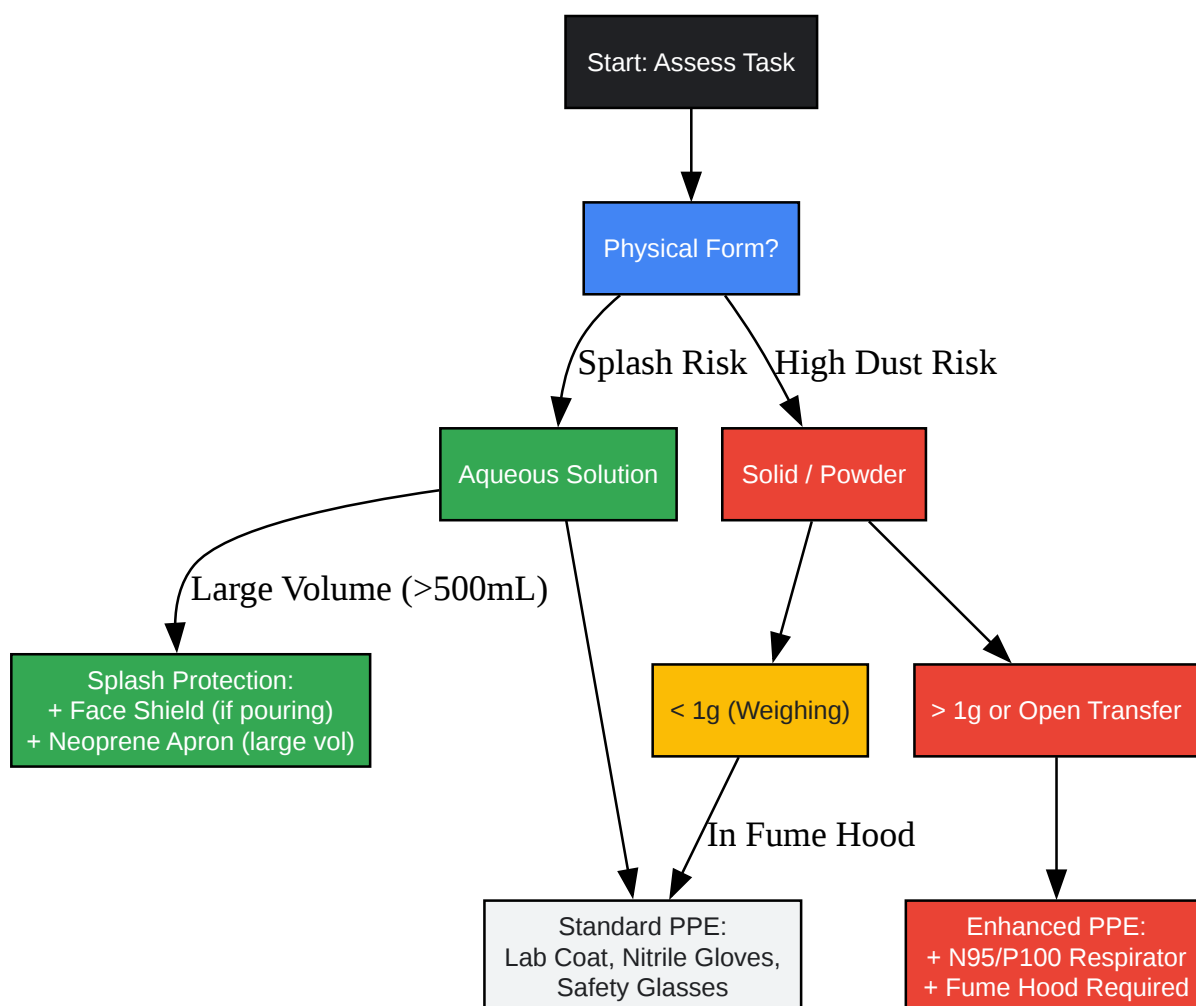
Sodium (S)-2-hydroxy-4-methylvalerate is the sodium salt of (S)-2-hydroxyisocaproic acid (HICA), a leucine metabolite. While generally considered less volatile than its acid precursor, the salt form presents specific handling challenges due to its fine particulate nature and hygroscopicity.

| Property | Details |
|-----------------|--|
| Chemical Name | Sodium (S)-2-hydroxy-4-methylvalerate |
| Synonyms | Sodium (S)-Leucate; Sodium (S)-2-hydroxyisocaproate; Sodium HICA |
| Parent Acid CAS | 13748-90-8 (Acid form); Salt often cited as Sodium salt of 13748-90-8 |
| Physical State | White crystalline powder or amorphous solid |
| Solubility | Highly soluble in water; soluble in ethanol |
| Key Hazards | Serious Eye Irritation (Category 2A); Skin Irritation (Category 2); Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation). [1] [2] [3] |
| Reactivity | Hygroscopic. [4] Absorbs atmospheric moisture rapidly, leading to clumping and concentration errors. Stable under normal conditions. |

Personal Protective Equipment (PPE) Matrix

The selection of PPE is dictated by the quantity handled and the potential for dust generation. This matrix ensures adequate protection without over-encumbering the researcher.

PPE Decision Logic (Visualized)



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Figure 1: PPE Selection Logic based on physical state and quantity handled.

Detailed PPE Specifications

| Component | Specification | Rationale |
|-----------------|---|---|
| Eye Protection | Chemical Safety Goggles (ANSI Z87.1) | Essential. The salt can cause severe irritation and corneal damage due to high ionic strength and pH effects upon contact with moisture in the eye. |
| Hand Protection | Nitrile Gloves (Min. thickness 0.11 mm) | Provides excellent resistance to organic salts. Latex is not recommended due to potential allergenicity and lower chemical resistance. Double-gloving is recommended for quantities >10g. |
| Respiratory | N95 or P100 Mask (if outside hood) | Fine powders can easily become airborne. Inhalation causes respiratory tract irritation. Always handle solids inside a Fume Hood. |
| Body Protection | Lab Coat (100% Cotton or Nomex) | Prevents skin contact. Synthetic blends may melt if exposed to fire (though this compound is not highly flammable, general lab safety applies). |

Operational Handling Protocols

Protocol A: Safe Weighing (Hygroscopic Management)

Objective: To weigh the compound accurately while preventing moisture absorption and dust inhalation.

- Preparation:

- Equip PPE: Lab coat, nitrile gloves, safety goggles.
- Verify Fume Hood airflow (>100 fpm).
- Critical: Bring a desiccator containing the stock bottle into the hood. Do not open the stock bottle in a humid open lab environment.
- Weighing:
 - Place the balance inside the hood (if possible) or use a transfer vessel.
 - Open the stock bottle only immediately before weighing.
 - Use a static-free spatula to transfer the powder into a tared weighing boat.
 - Note: If the powder appears clumpy, it has already absorbed moisture. This will affect molarity calculations.
- Transfer:
 - Immediately recap the stock bottle and return it to the desiccator.
 - Dissolve the weighed solid immediately or cover the weighing boat with Parafilm.

Protocol B: Dissolution & Solution Preparation

Objective: To prepare a stock solution without generating aerosols.

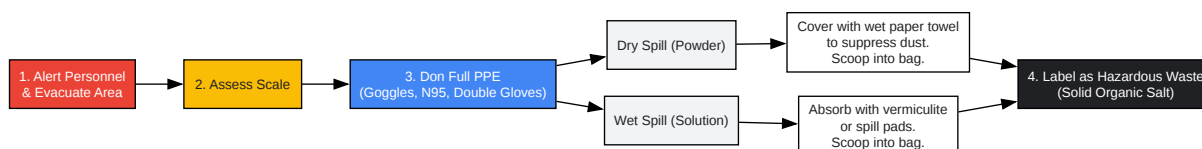
- Solvent Selection: Water (highly soluble), Ethanol (soluble), DMSO (soluble).
- Procedure:
 - Place the receiving vessel (beaker/flask) on a magnetic stirrer.
 - Add approx. 70% of the final volume of solvent.
 - Slow Addition: Add the solid **Sodium (S)-2-hydroxy-4-methylvalerate** slowly to the vortex of the stirring solvent. Do not dump quickly, as this creates a "puff" of dust.

- Rinse the weighing boat with the solvent to ensure quantitative transfer.
- Adjust to final volume.
- Labeling: Label clearly with "**Sodium (S)-2-hydroxy-4-methylvalerate**," Concentration, Date, and "Irritant."

Emergency Response & Spill Cleanup

In the event of a spill, rapid action is required to prevent spread and exposure.

Spill Response Workflow



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Figure 2: Step-by-step spill response for solid and liquid forms.

- First Aid (Eyes): Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do.[5] Seek medical attention immediately.
- First Aid (Skin): Wash with plenty of soap and water.[5] If irritation occurs, get medical advice.

Disposal & Deactivation

Disposal must comply with local, state, and federal regulations. As an organic salt, it generally does not require complex deactivation (like quenching a pyrophoric), but it must not be flushed without verification of local sewer codes.

| Method | Procedure | Applicability |
|---------------------------------|--|--|
| Aqueous Disposal (If Permitted) | 1. Dissolve solid in excess water.2. Check pH (expect 6.0–8.0).[4] Neutralize if outside 5.5–9.0 range.3. Flush down the drain with copious water (20x volume). | Only for small quantities (<10g) if local regulations permit non-toxic organic salts in sewer. |
| Solid Waste (Preferred) | 1. Place solid or absorbed spill material in a sealed container.2.[6] Label: "Non-RCRA Regulated Chemical Solid - Sodium HICA".3. Hand over to EHS/Waste Management. | Recommended for all commercial/academic labs to ensure compliance. |

References

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